

Thermal properties of propylene glycol dibenzoate (melting and boiling points)

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

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Propylene Glycol Dibenzoate: A Technical Guide to its Thermal Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermal properties, specifically the melting and boiling points, of **propylene glycol dibenzoate**. The information is curated for professionals in research, scientific, and drug development fields who require precise data for formulation and process development. This document outlines the key physical constants and details the standard methodologies for their determination.

Introduction to Propylene Glycol Dibenzoate

Propylene glycol dibenzoate (CAS No. 19224-26-1) is the diester of propylene glycol and benzoic acid. It is a clear, colorless to pale yellow oily liquid with a mild odor. Due to its properties as a high-solvating, non-phthalate plasticizer, it finds applications in a variety of industries, including adhesives, sealants, coatings, and cosmetics. A thorough understanding of its thermal properties is crucial for its effective use and for predicting its behavior under various processing conditions.

It is important to distinguish **propylene glycol dibenzoate** (C₁₇H₁₆O₄) from **dipropylene glycol dibenzoate** (DPGDB) (CAS No. 27138-31-4), which is a different compound with its

own distinct physical properties. This guide focuses exclusively on **propylene glycol dibenzoate**.

Thermal Properties

The melting and boiling points are critical thermal properties that define the physical state and volatility of a substance. The accepted values for **propylene glycol dibenzoate** are summarized in the table below.

Property	Value	Conditions
Melting Point	-3 °C	760.00 mm Hg
Boiling Point	232 °C	12.00 mm Hg

Data sourced from multiple chemical databases and supplier specifications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols for Thermal Analysis

The determination of melting and boiling points is conducted using standardized laboratory procedures to ensure accuracy and reproducibility. The following sections detail the principles behind these experimental methods.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range. The presence of impurities typically lowers the melting point and broadens the melting range.

A common and widely accepted method for determining the melting point of a powdered substance like **propylene glycol dibenzoate** (after solidification) is the capillary tube method. This can be performed using either a manual apparatus, such as a Thiele tube, or an automated instrument like a Mel-Temp apparatus.[\[4\]](#) The general steps are outlined in the OECD Guideline for the Testing of Chemicals, Section 102.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

General Procedure:

- **Sample Preparation:** A small amount of the solidified and finely powdered **propylene glycol dibenzoate** is packed into a thin-walled capillary tube, sealed at one end.[4][9]
- **Apparatus Setup:** The capillary tube is placed in a heating block or bath in close proximity to a calibrated thermometer.[9]
- **Heating:** The apparatus is heated at a slow, controlled rate, typically around 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Since the boiling point is pressure-dependent, it is crucial to record the pressure at which the measurement is taken.

Standard methods for boiling point determination are described in the OECD Guideline for the Testing of Chemicals, Section 103.[10][11][12] For a small quantity of liquid, the Siwoloboff method is often employed.[12]

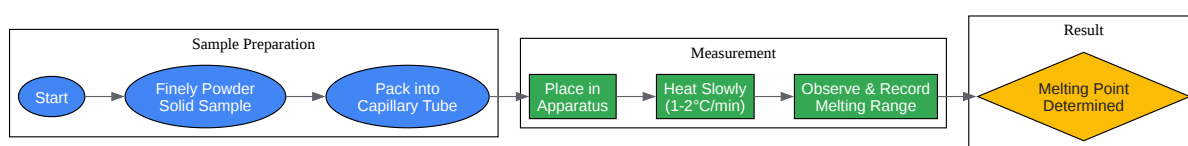
General Procedure (Siwoloboff Method):

- **Sample Preparation:** A small volume of liquid **propylene glycol dibenzoate** is placed in a test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- **Heating:** The test tube is gently heated in a heating bath.
- **Observation:** As the liquid heats, air trapped in the capillary tube expands and escapes as a stream of bubbles. The heating is continued until a continuous stream of vapor bubbles emerges from the capillary tube.
- **Cooling and Measurement:** The heat source is then removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary

tube is recorded as the boiling point at the measured atmospheric pressure.

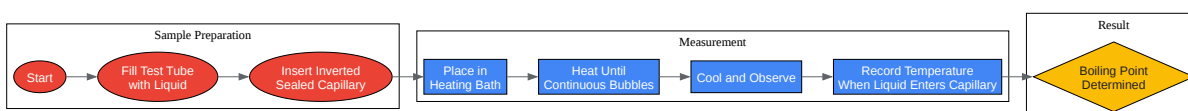
Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the general workflows for determining the melting and boiling points of a chemical substance like **propylene glycol dibenzoate**.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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